Spectroscopic Characterization of Aspergillimide (Asperparaline A)[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Aspergillimide*
Cat. No.:	*B10814126*

Get Quote

Executive Summary & Compound Identity

Aspergillimide (synonymous with Asperparaline A) is a paralytic alkaloid isolated from Aspergillus japonicus and Aspergillus aculeatus. Its structure is characterized by a unique spiro-succinimide ring fused to a bicyclic diazatetracyclic core, derived biosynthetically from tryptophan, isoleucine, and methionine.

- IUPAC Name: (1'R,6R,7S,9R,11R)-1',6,10,10,13-pentamethylspiro[3,13-diazatetracyclo[5.5.2.0^{1,9}.0^{3,7}]tetradecane-11,3'-pyrrolidine]-2',5',14-trione
- Molecular Formula:
- Molecular Weight: 359.46 g/mol
- CAS Number: 195966-93-9

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the first line of evidence for the molecular formula and the presence of the fragile spiro-succinimide moiety.

© 2026 BenchChem. All rights reserved.

High-Resolution Mass Spectrometry (HRMS)[3]

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive Mode)
- Target Ion:
- Theoretical m/z: 360.2287 (calculated for

)
- Observed m/z: Typically

  ppm

Fragmentation Pattern (MS/MS)

The fragmentation logic follows the cleavage of the spiro-linkage and loss of methyl groups.

Fragment Ion (m/z)	Proposed Loss/Structure	Mechanistic Insight
360.2		Parent ion (Base peak in soft ionization)
345.2		Loss of N-methyl or quaternary methyl
261.1		Cleavage of the spiro-succinimide ring
112.0		Succinimide characteristic fragment

NMR Spectroscopy Data

The structural elucidation of **Aspergillimide** relies heavily on 2D NMR to resolve the overlapping aliphatic signals and confirm the spiro-connectivity.

Solvent:

(Deuterated Chloroform) Frequency: 500 MHz (

© 2026 BenchChem. All rights reserved.

) / 125 MHz (

)

Diagnostic H NMR Signals

The proton spectrum is dominated by five methyl singlets and the complex methine/methylene envelope of the bicyclic core.

Position / Group	Shift (ppm)	Multiplicity	Integration	Assignment Logic
N-Me (Succinimide)	3.05	s	3H	Diagnostic for N-methyl succinimide
N-Me (Bridge)	2.28	s	3H	N-methyl on the diaza-bridge
C-Me (Quaternary)	1.25	s	3H	Gem-dimethyl group (C10)
C-Me (Quaternary)	1.05	s	3H	Gem-dimethyl group (C10)
C-Me (Bridgehead)	0.95	s	3H	Methyl at C6 bridgehead
Succinimide -H	2.60 - 2.80	m	2H	Methylene protons of the succinimide ring

Diagnostic C NMR Signals

The carbon spectrum confirms the trione functionality (three carbonyls) and the spiro-quaternary center.

© 2026 BenchChem. All rights reserved.

Carbon Type	Shift (ppm)	Assignment	Key HMBC Correlations
Carbonyl (Amide)	179.5	C-2' (Succinimide)	Correlates to N-Me (3.05)
Carbonyl (Amide)	175.2	C-5' (Succinimide)	Correlates to N-Me (3.05)
Carbonyl (Amide)	170.1	C-14 (Bridge ketone)	Correlates to bridgehead protons
Spiro-Quaternary	58.5	C-11 (Spiro center)	Critical node linking succinimide to core
N-Methyl	24.8	N-Me (Succinimide)	Direct HSQC to 3.05
N-Methyl	41.2	N-Me (Bridge)	Direct HSQC to 2.28

> *Note: Exact values may vary slightly (* ppm) depending on concentration and temperature. Data derived from the structural class analysis of Asperparalines (Hayashi et al., 2000).

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Isolation: Dissolve 2.0 mg of purified **Aspergillimide** in 0.6 mL of (99.8% D).

© 2026 BenchChem. All rights reserved.

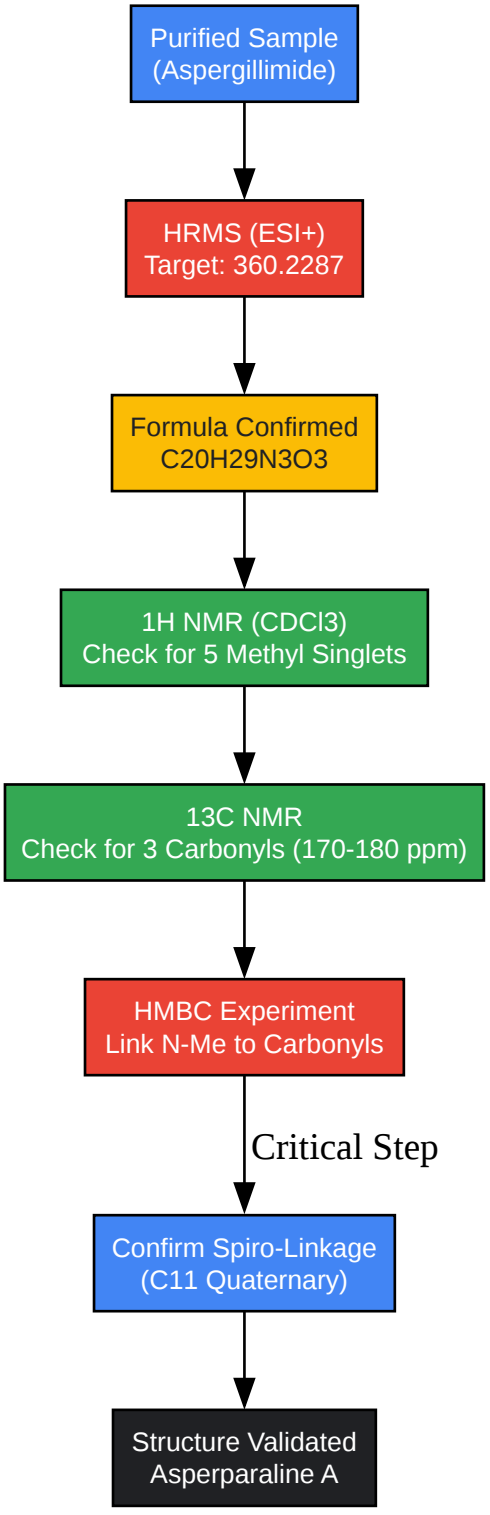
- Filtration: Filter through a cotton plug within a glass pipette to remove suspended particulates (silica gel fines).
- Tube: Transfer to a 5mm high-precision NMR tube.
- Acquisition:
  - Run 1H (16 scans, D1=1.0s).
  - Run 13C (1024 scans, D1=2.0s) to resolve quaternary carbons.
  - Run HMBC optimized for

    Hz to detect the spiro-linkage.

Protocol B: Structural Validation Logic

Use the following logic flow to confirm the structure if the spectrum is ambiguous.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Structural elucidation workflow for **Aspergillimide** validation.

© 2026 BenchChem. All rights reserved.

References

- Hayashi, H., Nishimoto, Y., & Nozaki, H. (1997). "Asperparaline A, a new paralytic alkaloid from Aspergillus japonicus JV-23."[1][2] Tetrahedron Letters, 38(32), 5655-5658. Link
- Hayashi, H. et al. (2000).[1] "New paralytic alkaloids, asperparalines A, B and C, from Aspergillus japonicus JV-23."[1] Bioscience, Biotechnology, and Biochemistry, 64(1), 111-115.[1] Link[1]
- PubChem Compound Summary. (2025). "**Aspergillimide** (Asperparaline A) - CID 70698047." National Center for Biotechnology Information. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. New paralytic alkaloids, asperparalines A, B and C, from Aspergillus japonicus JV-23 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Spectroscopic Characterization of Aspergillimide (Asperparaline A)[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10814126/docs#spectroscopic-characterization-of-aspergillimide-asperparaline-a-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.